

Heclin: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: Heclin

Cat. No.: B1673030

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the use of **Heclin**, a selective inhibitor of HECT E3 ubiquitin ligases.

Introduction

Heclin is a small molecule inhibitor that selectively targets the HECT (Homologous to the E6AP Carboxyl Terminus) family of E3 ubiquitin ligases.^{[1][2]} It has been shown to inhibit several members of this family, including Nedd4, Smurf2, and WWP1, with IC₅₀ values in the low micromolar range.^{[1][2][3]} By inhibiting these enzymes, **Heclin** interferes with the ubiquitination of their target substrates, a critical process in cellular signaling and protein degradation. This makes **Heclin** a valuable tool for studying the roles of HECT E3 ligases in various biological processes and a potential starting point for the development of novel therapeutics.

Data Presentation

Heclin Properties

Property	Value	Reference
Molecular Weight	283.32 g/mol	[1]
Formula	C ₁₇ H ₁₇ NO ₃	[1][2]
CAS Number	890605-54-6	[1][2]
Purity	≥98% (HPLC)	[1][2]

Heclin Solubility

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Reference
DMSO	100 mM	28.33 mg/mL	[1] [2]
Ethanol	50 mM	14.17 mg/mL	[1] [2]

Note: For preparing stock solutions, it is recommended to use the batch-specific molecular weight provided on the product's certificate of analysis.[\[1\]](#)

Storage and Stability

Form	Storage Temperature	Stability	Reference
Solid (Powder)	-20°C	≥ 4 years	[4] [5]
Stock Solution (-20°C)	-20°C	Up to 1 month	[3] [5]
Stock Solution (-80°C)	-80°C	Up to 6 months	[3]

Experimental Protocols

Preparation of a 10 mM Heclin Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Heclin** in DMSO.

Materials:

- **Heclin** (solid powder)
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes
- Vortex mixer
- Pipettes and sterile pipette tips

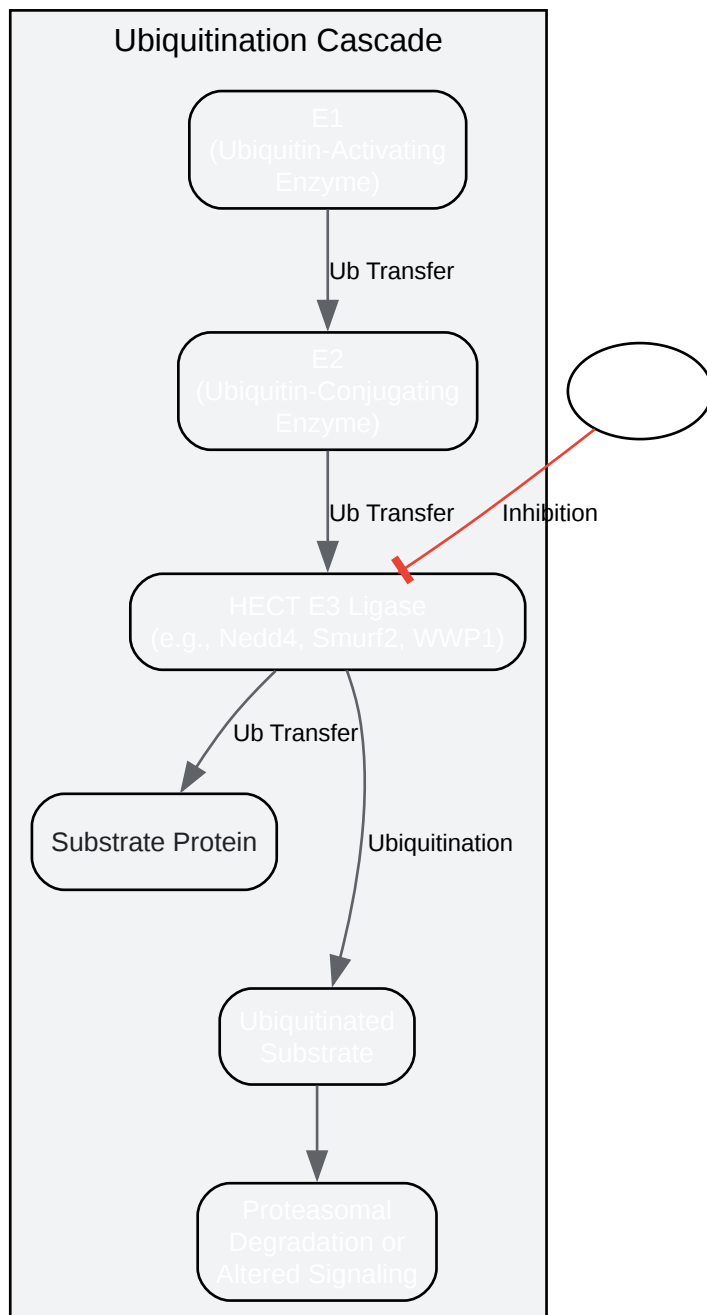
Procedure:

- Calculate the required mass of **Heclin**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 283.32 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 2.8332 \text{ mg}$
- Weigh the **Heclin**:
 - Carefully weigh out approximately 2.83 mg of **Heclin** powder and place it into a sterile microcentrifuge tube.
- Add DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Heclin** powder.
- Dissolve the **Heclin**:
 - Vortex the tube until the **Heclin** is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.[\[3\]](#)
- Storage:
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[\[3\]](#)

Visualizations

Signaling Pathway of HECT E3 Ligase Inhibition by Heclin

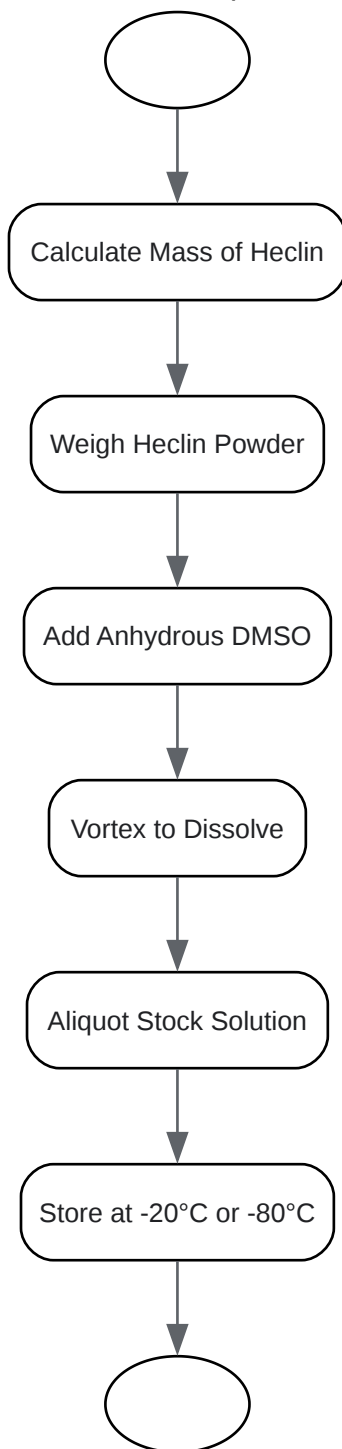
Mechanism of Heclin Action

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Caption: **Heclin** inhibits HECT E3 ligases, blocking substrate ubiquitination.

Experimental Workflow for Heclin Stock Solution Preparation

Heclin Stock Solution Preparation Workflow

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